

Personal protective equipment for handling 1,3-Diphenylisobenzofuran

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Compound of Interest

Compound Name: 1,3-Diphenylisobenzofuran

Cat. No.: B146845

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Essential Safety and Handling Guide for 1,3-Diphenylisobenzofuran

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential safety and logistical information for the use of **1,3-Diphenylisobenzofuran**, including personal protective equipment (PPE), operational protocols, and disposal plans.

Personal Protective Equipment (PPE)

When handling **1,3-Diphenylisobenzofuran**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification/Standard
Eye Protection	Safety glasses or chemical goggles	Must have side shields. [1] Approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [2]
Hand Protection	Chemical protective gloves	PVC gloves are suggested. [1] For prolonged or frequent contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. [1] For brief contact, a protection class of 3 or higher (breakthrough time > 60 minutes) is recommended. [1] Select gloves tested to a relevant standard (e.g., Europe EN 374, US F739). [1]
Respiratory Protection	Particulate respirator or dust mask	Use a NIOSH (US) or CEN (EU) approved respirator. [2] A type N95 (US) or type P1 (EN 143) dust mask can be used for nuisance levels of dust. [2]
Skin and Body Protection	Overalls, PVC apron, and protective clothing	Wear appropriate protective clothing to prevent skin exposure. [3] [4]

Occupational Exposure Limits

While specific occupational exposure limits for **1,3-Diphenylisobenzofuran** have not been established, the following limits for "Particulates Not Otherwise Regulated" (PNOR) or "Insoluble or Poorly Soluble" particles should be observed as a conservative measure.

Jurisdiction/Organization	Exposure Limit (Time-Weighted Average)
US - California (OSHA)	5 mg/m ³ (Respirable fraction)
US - Tennessee (OSHA)	5 mg/m ³ (Respirable fraction)
US - Wyoming (OSHA)	5 mg/m ³ (Respirable fraction)
US - Michigan (OSHA)	5 mg/m ³ (Respirable dust)
Canada - Prince Edward Island	10 mg/m ³ (Inhalable particles)

Experimental Protocol: Safe Handling of 1,3-Diphenylisobenzofuran

This protocol outlines the procedural steps for the safe handling of **1,3-Diphenylisobenzofuran** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[[2](#)]
- Use a local exhaust ventilation system where solids are handled as powders or crystals.[[1](#)]
- Ensure an eye wash unit and safety shower are readily accessible.[[1](#)]
- Remove all potential ignition sources from the handling area.[[1](#)]

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as specified in the table above.
- Gloves must be inspected for integrity before use and worn only on clean hands.[[1](#)][[2](#)]

3. Handling the Chemical:

- Avoid all personal contact, including inhalation of dust.[[1](#)]
- Avoid generating dust during handling.[[1](#)]

- Do not mix with oxidizing agents such as nitrates, oxidizing acids, or chlorine bleaches, as this may result in ignition.[\[1\]](#)
- The substance is air and light sensitive; store accordingly.[\[2\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- Store away from light and air.[\[2\]](#)
- Recommended storage in a polyethylene or polypropylene container.[\[1\]](#)

5. Spill Management:

- Minor Spills:
 - Remove all ignition sources.[\[1\]](#)
 - Clean up spills immediately.[\[1\]](#)
 - Use dry clean-up procedures and avoid generating dust.[\[1\]](#)
 - Place the spilled material in a suitable, labeled container for waste disposal.[\[1\]](#)
- Major Spills:
 - Advise personnel in the area and alert emergency responders.[\[1\]](#)
 - Avoid all personal contact, including inhalation.[\[1\]](#)
 - Wear protective clothing.[\[1\]](#)

6. First Aid Measures:

- Eye Contact: Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart.[\[1\]](#)

- Skin Contact: Immediately remove all contaminated clothing and footwear. Flush skin and hair with running water and soap if available.[1]
- Inhalation: If dust is inhaled, remove the individual from the contaminated area. Encourage the patient to blow their nose.[1]
- Ingestion: Accidental ingestion may be harmful.[1] Seek immediate medical attention.

7. Disposal Plan:

- **1,3-Diphenylisobenzofuran** and its container must be disposed of as hazardous waste.[1]
- All waste must be handled in accordance with local, state, and federal regulations.[1]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Puncture containers to prevent re-use before disposal in an authorized landfill.[1]
- Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]

Workflow for Safe Handling of 1,3-Diphenylisobenzofuran

Caption: Safe handling workflow for **1,3-Diphenylisobenzofuran**.

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